

Essential Safety and Operational Guide for Handling 8-Nitroquinoline

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Compound of Interest

Compound Name: 8-Nitroquinoline

Cat. No.: B147351

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds such as **8-Nitroquinoline**. This guide provides immediate, essential safety protocols, logistical information for handling and disposal, and step-by-step procedures to mitigate risks associated with this compound.

Chemical Identifier:

- Name: **8-Nitroquinoline**
- CAS Number: 607-35-2
- Molecular Formula: C₉H₆N₂O₂

Hazard Summary: **8-Nitroquinoline** is classified as a hazardous chemical. It is harmful if swallowed, comes in contact with skin, or is inhaled.^[1] It causes skin and serious eye irritation. ^{[1][2]} Furthermore, it is suspected of causing genetic defects and cancer.^{[1][2]}

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is the first line of defense against exposure. The following table summarizes the required PPE for handling **8-Nitroquinoline**.

PPE Category	Specification	Standard Compliance
Eye and Face Protection	Chemical safety goggles or eyeglasses with side shields.	OSHA 29 CFR 1910.133 or European Standard EN166
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. A flame-resistant lab coat is recommended.	Europe EN 374, US F739
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A dust mask of type N95 (US) is a suitable option.	NIOSH/MSHA or European Standard EN 149

Handling and Storage

Handling:

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[2][3]
- Handle in a well-ventilated place, preferably under a chemical fume hood.[3]
- Avoid contact with skin, eyes, and clothing.[4]
- Avoid dust formation and breathing dust, fumes, gas, mist, vapors, or spray.[2][5]
- Wash hands and any exposed skin thoroughly after handling.[2]
- Do not eat, drink, or smoke when using this product.[3][5]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[6]
- Store locked up.[2][3]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[2]

First Aid Measures

Immediate medical attention is required in case of exposure.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and get medical attention.[2][3]
- Skin Contact: Wash off immediately with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical attention.[2][3]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[2][3]
- Ingestion: If swallowed, immediately call a poison center or doctor. Rinse mouth. Do not induce vomiting.[3][5]

Spill and Disposal Procedures

Spill Cleanup: In the event of a spill, follow a structured response to ensure safety and minimize environmental contamination.

Workflow for handling an **8-Nitroquinoline** spill.

Disposal:

- Dispose of contents and container to an approved waste disposal plant.[2][3]
- Do not let this chemical enter the environment.[2]
- Contaminated packaging should be treated as the product itself.

This guide is intended to provide essential, immediate safety and logistical information. Always refer to the full Safety Data Sheet (SDS) for **8-Nitroquinoline** before handling and ensure that all personnel are trained on the appropriate procedures.

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